

Technical Guide: Sudan III-d6 Certificate of Analysis

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Compound of Interest

Compound Name: Sudan III-d6

Cat. No.: B15379024

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sudan III-d6**, a deuterated analog of the lipophilic bisazo dye, Sudan III. Due to its structural similarity to the native compound, **Sudan III-d6** serves as a critical internal standard for advanced analytical methodologies, particularly in the quantification of Sudan dyes in various matrices.^[1] This document outlines the key physicochemical properties, details the experimental protocols for its application, and illustrates the underlying principles of its use in quantitative analysis.^[1]

Quantitative Data Summary

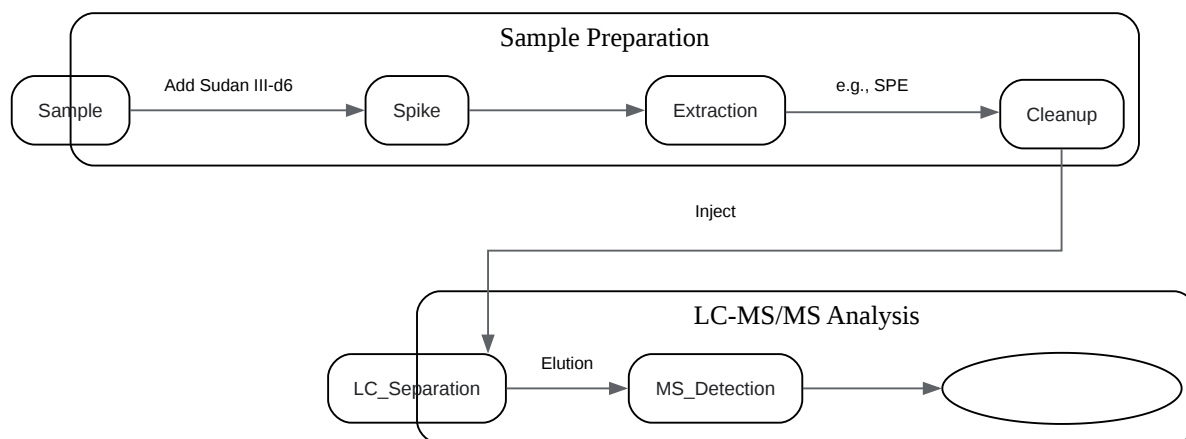
The key quantitative and identifying information for **Sudan III-d6** are summarized in the table below.^[1]

Parameter	Value
Chemical Name	1-[[4-(Phenylazo)phenyl]azo]-2-naphthalenol-d6
Synonyms	Sudan 3-d6, Solvent Red 23-d6, Toney Red-d6[1]
CAS Number	1014689-17-8[1]
Unlabeled CAS Number	85-86-9[1]
Molecular Formula	C ₂₂ H ₁₀ D ₆ N ₄ O[1]
Molecular Weight	358.43 g/mol [1]
Accurate Mass	358.1701[1]
Purity	>98% (HPLC)[1]
Appearance	Reddish-brown crystals or powder[2]
Solubility	Soluble in chloroform and toluene; slightly soluble in ethanol; insoluble in water.[2]

Principle of Use as an Internal Standard

Sudan III-d6 is the deuterium-labeled form of Sudan III, where six hydrogen atoms have been replaced by deuterium.[1][2] This isotopic labeling results in a higher molecular weight, allowing it to be distinguished from the native Sudan III by a mass spectrometer.[1] Its primary application is as an internal standard in quantitative analytical methods, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), for the detection of banned Sudan dyes in food products.[1][2]

The complexity of food matrices can often lead to signal suppression or enhancement, known as matrix effects, which can cause inaccurate results.[2] By adding a known concentration of **Sudan III-d6** to a sample at the beginning of the extraction process, any loss of the target analyte (Sudan III) during sample preparation and analysis is mirrored by a proportional loss of the internal standard.[2] Quantification is then based on the ratio of the analyte's signal to the internal standard's signal, which effectively cancels out variations from matrix effects, sample loss, and instrument response fluctuations.[2]



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Experimental workflow for Sudan dye analysis using an internal standard.

Experimental Protocols

Preparation of Sudan III-d6 Solutions

Proper preparation of **Sudan III-d6** solutions is critical for reliable analytical results.[3]

Stock Solution (~100 µg/mL):

- Accurately weigh approximately 10 mg of **Sudan III-d6** powder.[3]
- Quantitatively transfer the powder to a 100 mL volumetric flask.[3]
- Add a small volume of acetonitrile and sonicate for 5-10 minutes to ensure complete dissolution.[3]
- Dilute to the mark with acetonitrile and mix thoroughly.[3]
- Transfer the solution to an amber glass vial for storage at 4°C in the dark. The stock solution may be stable for up to 6 months.[3]

Working Solution (0.1 µg/mL):

- Allow the stock solution to equilibrate to room temperature.[3]
- Transfer 100 µL of the ~100 µg/mL stock solution into a 100 mL volumetric flask.[3]
- Dilute to the mark with acetonitrile and mix thoroughly.[3]
- This working solution should be prepared fresh weekly.[3]

Quantification of Sudan Dyes in Food Matrices by LC-MS/MS

The following is a general protocol for the extraction and analysis of Sudan dyes from a solid food matrix, such as chili powder.[1]

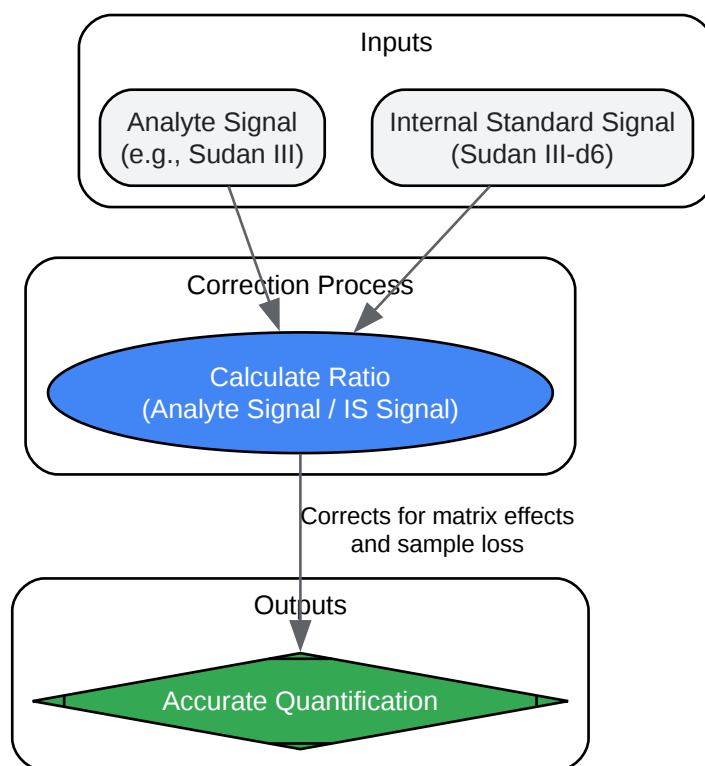
Sample Preparation and Extraction:

- Accurately weigh a homogenized sample (e.g., 1-5 g) into a centrifuge tube.[1]
- Spike the sample with a known amount of the **Sudan III-d6** internal standard working solution.[1]
- Add an appropriate extraction solvent (e.g., acetonitrile) and vortex or shake to mix thoroughly.[1]
- Centrifuge the sample to separate the solid matrix from the solvent extract.[1]
- The extraction may be followed by a cleanup step, such as solid-phase extraction (SPE), to remove interfering matrix components.[2]

Chromatographic and Mass Spectrometric Conditions:

Parameter	Typical Conditions
LC System	UPLC or HPLC system
Column	C18 reversed-phase column
Mobile Phase	Gradient elution with a mixture of water (with formic acid and/or ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile).
Flow Rate	0.2 - 0.5 mL/min
Injection Volume	5-10 μ L ^[1]
MS System	Tandem Mass Spectrometer (MS/MS) ^[2]
Ionization Source	Electrospray Ionization (ESI) in positive mode ^[1]
Detection Mode	Multiple Reaction Monitoring (MRM) ^[1]

Quantification: A calibration curve is constructed by plotting the ratio of the peak area of the Sudan III standard to the peak area of the **Sudan III-d6** internal standard against the concentration of the Sudan III standard.^[1] The concentration of Sudan III in the sample is then determined from this calibration curve using the measured peak area ratio from the sample analysis.^[1]



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Logical relationship for correction of matrix effects using an internal standard.

Quality Control

To ensure the accuracy of the results, several quality control measures should be implemented:

- Purity Check: The purity of the solid **Sudan III-d6** should be confirmed by the supplier's certificate of analysis.[3]
- Concentration Verification: The concentration of the freshly prepared stock solution can be verified by a suitable analytical method, such as UV-Vis spectrophotometry or LC-MS/MS against a certified reference material if available.[3]
- Stability Monitoring: The stability of the stock solution should be monitored over time by comparing the response of an aged solution to a freshly prepared one.[3]

Conclusion

Sudan III-d6 is a highly effective internal standard for the accurate quantification of Sudan III in complex matrices, particularly in food safety applications.[4] Its chemical and physical properties are nearly identical to the unlabeled analyte, ensuring it behaves similarly during sample preparation and analysis.[1][2] The detailed protocols and principles outlined in this guide provide a solid foundation for researchers, scientists, and drug development professionals to implement robust and reliable analytical methods.

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